

The Crystalline Landscape of Cobalt Hydrogen Phosphates: A Technical Guide

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Compound of Interest

Compound Name: Cobalt hydrogen phosphate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structures of various **cobalt hydrogen phosphate** compounds. It is designed to serve as a valuable resource for researchers and professionals in materials science, chemistry, and drug development who are interested in the synthesis, characterization, and potential applications of these materials. This document summarizes key crystallographic data, details experimental protocols for synthesis and analysis, and illustrates the general workflow for the characterization of these compounds.

Crystallographic Data of Cobalt Hydrogen Phosphates

The crystal structures of **cobalt hydrogen phosphates** exhibit significant diversity, with variations in hydration states, the presence of additional ions, and the inclusion of organic templates. This section presents the crystallographic data for several distinct **cobalt hydrogen phosphate** compounds in a structured format to facilitate comparison.

Table 1: Crystallographic Data for Cobalt Dihydrogen Phosphate Dihydrate

| Parameter | Value |
|-----------------------|---|
| Formula | $\text{Co}(\text{H}_2\text{PO}_4)_2 \cdot 2\text{H}_2\text{O}$ |
| Crystal System | Monoclinic |
| Space Group | $P2_1/n$ |
| Structure Description | The structure consists of layers of corner-connected $\text{CoO}_4(\text{H}_2\text{O})_2$ octahedra and dihydrogen phosphate tetrahedra. These layers are linked by hydrogen bonds to form a three-dimensional structure. [1] |

Table 2: Crystallographic Data for a Lazulite-Related Cobalt Hydrogen Phosphate Hydroxide

| Parameter | Value |
|-------------------------|--|
| Formula | $\text{Co}_3(\text{HPO}_4)_2(\text{OH})_2$ |
| Crystal System | Monoclinic |
| Space Group | $P2_1/n$ |
| Lattice Parameters | $a = 7.532(1) \text{ \AA}$ |
| | $b = 7.516(1) \text{ \AA}$ |
| | $c = 7.700(2) \text{ \AA}$ |
| | $\beta = 121.91(1)^\circ$ |
| | $Z = 2$ |
| Structure Determination | Determined from X-ray powder data using direct methods and refined with the Rietveld method. Hydrogen atoms were located from neutron powder diffraction data. [2] |
| Note | The material is isostructural with the mineral lazulite. [2] |

Table 3: Crystallographic Data for an Organically Templated Cobalt Hydrogen Phosphate

| Parameter | Value |
|-----------------------|---|
| Formula | $[\text{H}_3\text{N}(\text{CH}_2)_3\text{NH}_3][\text{Co}(\text{HPO}_4)_2]$ |
| Synthesis Temperature | 433 K |
| Structure Description | This compound features anionic chains of $[\text{Co}(\text{HPO}_4)_2]^{2-}$ constructed from edge-sharing 4-membered rings of alternating CoO_4 and HPO_4 tetrahedra. These chains are held together by a network of hydrogen bonds involving both interchain and chain-diamine interactions. [3] |

Table 4: Crystallographic Data for Cobalt(II) Orthophosphate

| Parameter | Value |
|--------------------------|---|
| Formula | $\text{Co}_3(\text{PO}_4)_2$ |
| Crystal System | Monoclinic |
| Space Group | $P2_1/c$ |
| Lattice Parameters | $a = 8.457 \text{ \AA}$ |
| | $b = 5.086 \text{ \AA}$ |
| | $c = 8.895 \text{ \AA}$ |
| Coordination Environment | Cobalt ions occupy both octahedral (six-coordinate) and pentacoordinate sites in a 1:2 ratio. [4] [5] [6] |

Experimental Protocols

The synthesis of **cobalt hydrogen phosphates** can be achieved through various methods, with hydrothermal and solvothermal techniques being particularly common for producing

crystalline materials.

Hydrothermal Synthesis of Hydrus Cobalt Phosphate

This method is employed for the synthesis of hydrus cobalt phosphate thin films, which have applications as electrocatalysts.^{[7][8]}

- Precursors: Cobalt nitrate hexahydrate and urea.
- Procedure:
 - Dissolve cobalt nitrate hexahydrate and urea in deionized water to form a homogeneous solution.
 - Place the solution in a stainless-steel autoclave.
 - Maintain the autoclave at a temperature of 393 K for a set duration.
 - Allow the autoclave to cool to room temperature naturally.
 - Rinse the resulting thin film with distilled water.
 - Anneal the film in a nitrogen atmosphere at a specified temperature (e.g., 450 °C or 550 °C) for several hours.^[9]
- Characterization: The resulting material's structural and morphological properties are influenced by the concentration of urea.^[7]

Solvothermal Synthesis of Organically Templated Cobalt Hydrogen Phosphate

This protocol describes the synthesis of the unidimensional organically templated **cobalt hydrogen phosphate**, $[\text{H}_3\text{N}(\text{CH}_2)_3\text{NH}_3][\text{Co}(\text{HPO}_4)_2]$.^[3]

- Reactants:
 - Cobalt(II) oxide (CoO)

- Ethylene glycol
- 1,3-diaminopropane
- Aqueous phosphoric acid (H_3PO_4 , 85 wt%)
- Procedure:
 - Suspend CoO in ethylene glycol with stirring.
 - Add 1,3-diaminopropane to the suspension to act as a structure-directing agent and stir until homogeneous.
 - Add aqueous H_3PO_4 with further stirring to form a gel.
 - Place the gel in a Teflon-lined stainless-steel autoclave.
 - Heat the autoclave at 433 K for 7 days.
- Product Isolation: The resulting solid product is a biphasic mixture of deep-blue needles of $[\text{H}_3\text{N}(\text{CH}_2)_3\text{NH}_3][\text{Co}(\text{HPO}_4)_2]$ and colorless blocks of the di-ammonium hydrogen phosphate hydrate. The desired product is isolated by washing the solid with glacial acetic acid and methanol to remove the diammonium hydrogen phosphate hydrate, followed by drying in air at 344 K.[3]

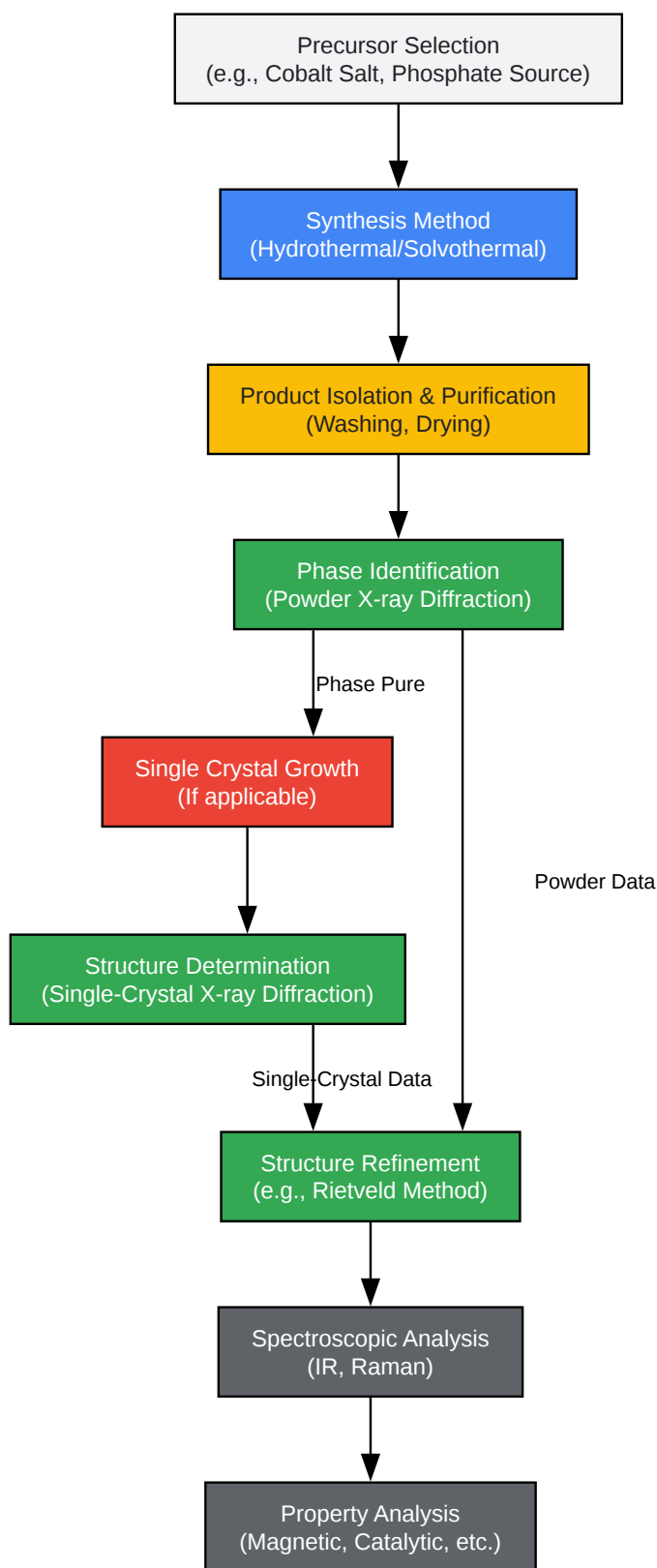
Synthesis of Lazulite-Related $\text{Co}_3(\text{HPO}_4)_2(\text{OH})_2$

This compound was prepared under hydrothermal conditions.

- Procedure: The synthesis was carried out in sealed gold tubes at 250°C from a mixture of cobalt sulfate and ammonium phosphate.[2]
- Structural Analysis: Due to systematic twinning preventing structural determination from single-crystal data, the structure was determined from X-ray powder data by direct methods and refined using the Rietveld method. Neutron powder diffraction data was used to locate the hydrogen atoms.[2]

Experimental and Analytical Workflow

The synthesis and characterization of **cobalt hydrogen phosphate** crystals typically follow a systematic workflow to ensure the desired phase is obtained and its structure is accurately determined.



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General workflow for synthesis and characterization.

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